

# Identifying and mitigating off-target effects of BMS-741672.

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## Compound of Interest

Compound Name: BMS-741672  
CAS No.: 1386991-77-0  
Cat. No.: B15606829

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## Technical Support Center: BMS-741672

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to identify and mitigate potential off-target effects of **BMS-741672**.

## Frequently Asked Questions (FAQs)

Q1: What is **BMS-741672** and what is its primary target?

A1: **BMS-741672** is a potent and orally bioavailable small molecule antagonist of the C-C chemokine receptor 2 (CCR2).[1][2] CCR2 is a G-protein coupled receptor (GPCR) that plays a crucial role in the migration of monocytes and macrophages to sites of inflammation. The primary ligand for CCR2 is monocyte chemoattractant protein-1 (MCP-1 or CCL2).

Q2: What is the known selectivity profile of **BMS-741672**?

A2: **BMS-741672** is highly selective for CCR2 over the closely related chemokine receptor CCR5, with a selectivity of over 700-fold.[2] Preclinical studies have also indicated a suitable

safety margin, and it did not show any effects on the QTc interval in monkeys, suggesting a lack of off-target activity on the hERG ion channel, a common concern for many small molecules.<sup>[1]</sup> However, a comprehensive public off-target profile against a broad range of kinases, GPCRs, and ion channels is not readily available.

Q3: I am observing a phenotype in my cellular assay that does not seem to be related to CCR2 inhibition. Could this be an off-target effect?

A3: It is possible. While **BMS-741672** is reported to be selective, all small molecules have the potential for off-target interactions, especially at higher concentrations. An unexpected phenotype is a primary indicator of a potential off-target effect. To investigate this, you should perform a series of validation experiments as outlined in the troubleshooting guide below.

Q4: What are the best practices for designing experiments to minimize the risk of off-target effects with **BMS-741672**?

A4: To minimize the influence of off-target effects, it is crucial to:

- Use the lowest effective concentration: Titrate **BMS-741672** to determine the lowest concentration that effectively inhibits CCR2 signaling in your model system.
- Include proper controls: Always include a vehicle control (e.g., DMSO) and, if possible, a negative control compound that is structurally similar but inactive against CCR2.
- Confirm CCR2 expression: Ensure that your cellular model expresses CCR2 at a functional level.
- Consider metabolism: Be aware that **BMS-741672** can be metabolized. In cynomolgus monkeys, an N-demethylated metabolite has been identified which is approximately 20-fold less active than the parent compound.<sup>[3]</sup> The metabolic profile in your specific experimental system may influence the observed activity.

Q5: How can I proactively identify potential off-target effects of **BMS-741672** in my experimental system?

A5: Proactive identification of off-target effects is key for the accurate interpretation of your results. We recommend the following approaches:

- Broad Panel Screening: Submit **BMS-741672** for screening against a broad panel of receptors, kinases, and ion channels. Commercial services are available for this purpose.
- Phenotypic Screening: Compare the observed phenotype with those induced by a library of well-characterized tool compounds to identify potential similarities.
- Chemical Proteomics: Employ techniques like affinity chromatography with **BMS-741672** as bait to pull down interacting proteins from cell lysates, which can then be identified by mass spectrometry.

## Troubleshooting Guide

| Issue                                                         | Potential Cause                                                  | Recommended Action                                                                                                                                                                                                                                                                                                                           |
|---------------------------------------------------------------|------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Unexpected or inconsistent cellular phenotype.                | Off-target effect.                                               | 1. Perform a dose-response curve to see if the phenotype is concentration-dependent. 2. Conduct a rescue experiment by overexpressing CCR2. If the phenotype is on-target, increased receptor expression may rescue the effect. 3. Use an orthogonal approach to inhibit CCR2 (e.g., siRNA/shRNA) and see if it recapitulates the phenotype. |
| Discrepancy between biochemical and cell-based assay results. | Poor cell permeability, active efflux, or low target expression. | 1. Assess the cell permeability of BMS-741672 in your specific cell type. 2. Test for the involvement of efflux pumps (e.g., P-glycoprotein) by co-incubating with a known efflux pump inhibitor. 3. Verify the expression and functional status of CCR2 in your cell model using techniques like qPCR, Western blotting, or flow cytometry. |
| Observed toxicity at higher concentrations.                   | Off-target engagement leading to cellular toxicity.              | 1. Determine the IC50 for the on-target effect and the concentration at which toxicity is observed to define a therapeutic window. 2. If possible, perform a broad off-target screening to identify potential toxicity targets.                                                                                                              |

## Quantitative Data Summary

Table 1: In Vitro Potency of **BMS-741672**

| Assay                          | Parameter | Value   | Reference |
|--------------------------------|-----------|---------|-----------|
| CCR2 Binding                   | IC50      | 1.1 nM  | [2]       |
| Monocyte Chemotaxis Inhibition | IC50      | 0.67 nM | [1][2]    |

Table 2: Pharmacokinetic Properties of **BMS-741672**

| Species           | Parameter            | Value | Reference |
|-------------------|----------------------|-------|-----------|
| Rat               | Oral Bioavailability | 51%   | [1]       |
| Rat               | Half-life (t1/2) IV  | 5.1 h | [1]       |
| Cynomolgus Monkey | Oral Bioavailability | 46%   | [1]       |
| Cynomolgus Monkey | Half-life (t1/2) IV  | 3.2 h | [1]       |

## Experimental Protocols

Protocol 1: Kinase Selectivity Profiling (Example using a commercial service)

Objective: To identify potential off-target kinase interactions of **BMS-741672**.

Methodology:

- **Compound Preparation:** Prepare a high-concentration stock solution of **BMS-741672** (e.g., 10 mM in 100% DMSO). Provide the exact concentration and formulation details to the service provider.
- **Assay Format:** A common format is a competition binding assay (e.g., KINOMEScan™), where the ability of the test compound to displace a ligand from the kinase active site is measured.

- Kinase Panel: Select a broad panel of kinases for screening. A comprehensive panel would include representatives from all major kinase families.
- Data Analysis: The results are typically reported as the percent of the kinase that remains bound to the ligand at a given concentration of the test compound. Hits are identified as kinases that show significant displacement by **BMS-741672**. Follow-up with IC50 determination for any identified hits is recommended.

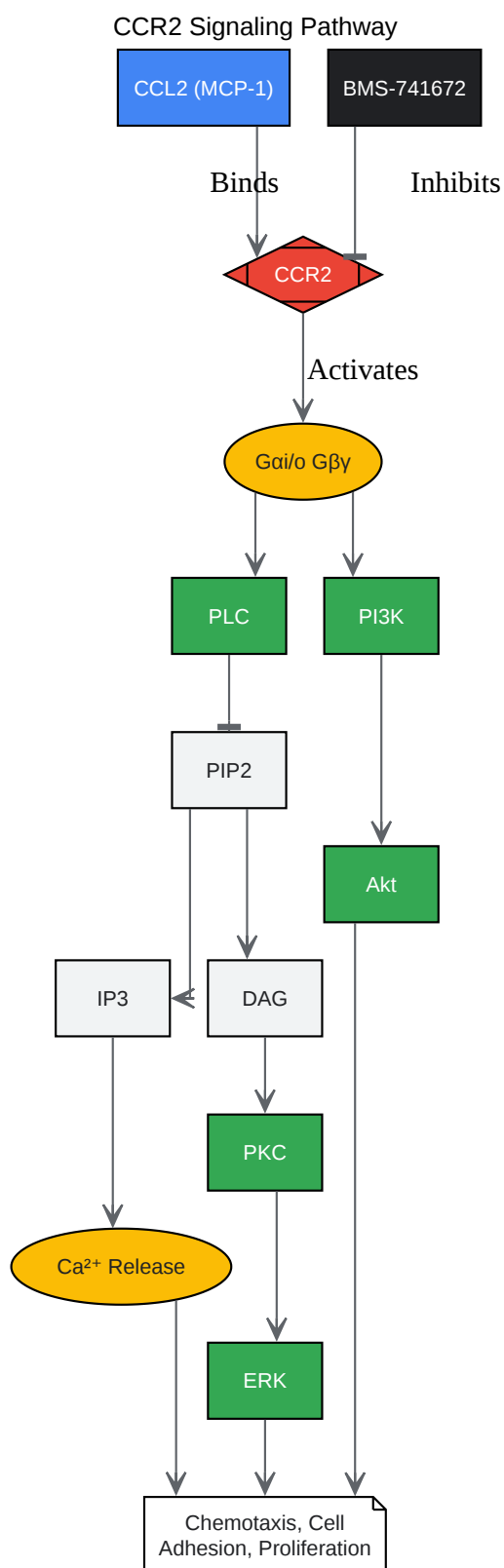
#### Protocol 2: Cellular Thermal Shift Assay (CETSA)

Objective: To confirm target engagement of **BMS-741672** with CCR2 in a cellular context and to investigate potential off-target engagement.

#### Methodology:

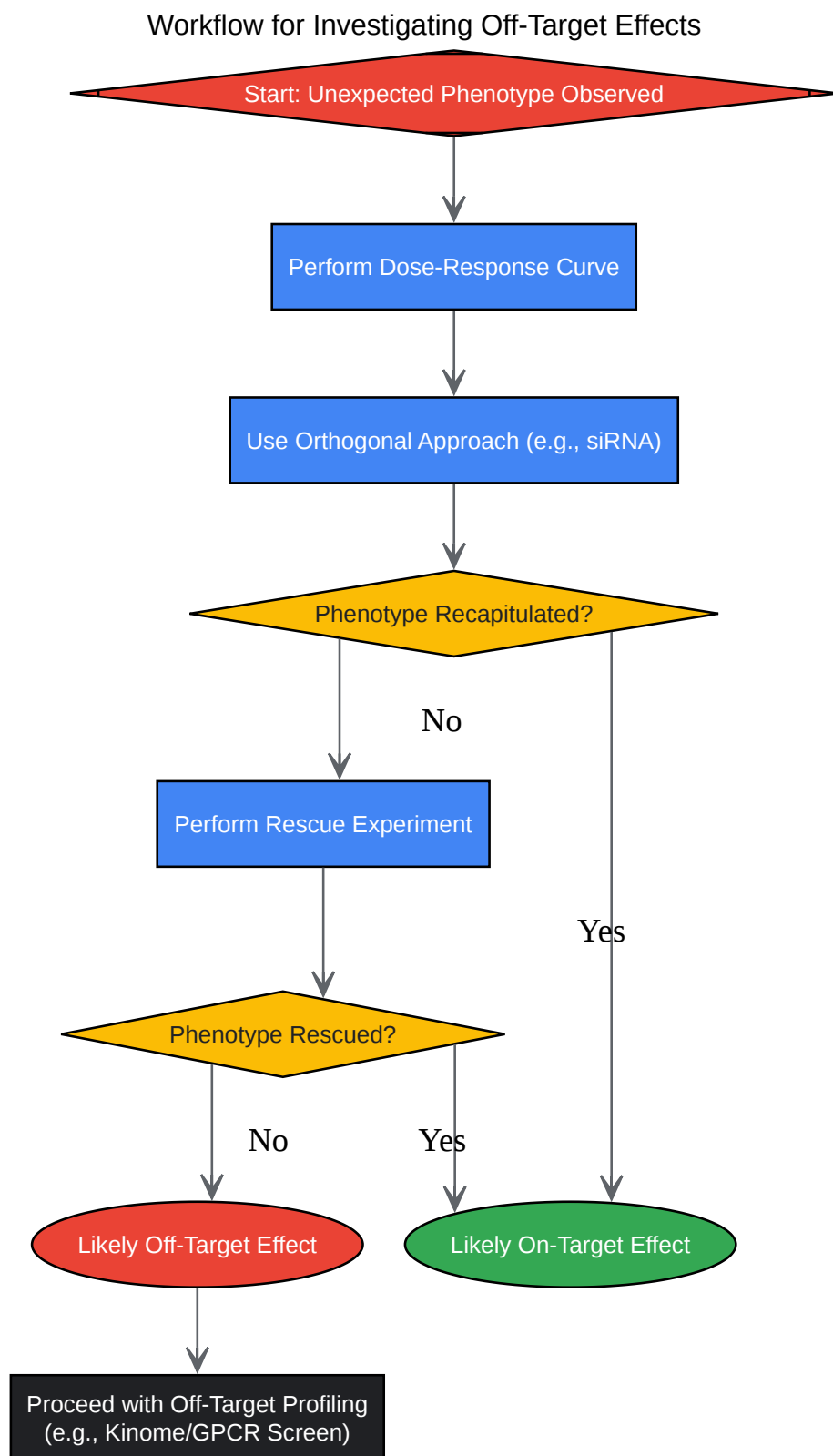
- Cell Treatment: Treat intact cells expressing CCR2 with **BMS-741672** at various concentrations. Include a vehicle control.
- Heating: Heat the cell lysates at a range of temperatures for a short duration (e.g., 3-7 minutes).
- Protein Extraction: Lyse the cells and separate the soluble protein fraction from the precipitated protein by centrifugation.
- Detection: Analyze the amount of soluble CCR2 (and any suspected off-target protein) remaining in the supernatant by Western blotting or ELISA.
- Data Analysis: Plot the amount of soluble protein as a function of temperature. A shift in the melting curve to a higher temperature in the presence of **BMS-741672** indicates target engagement.

## Visualizations



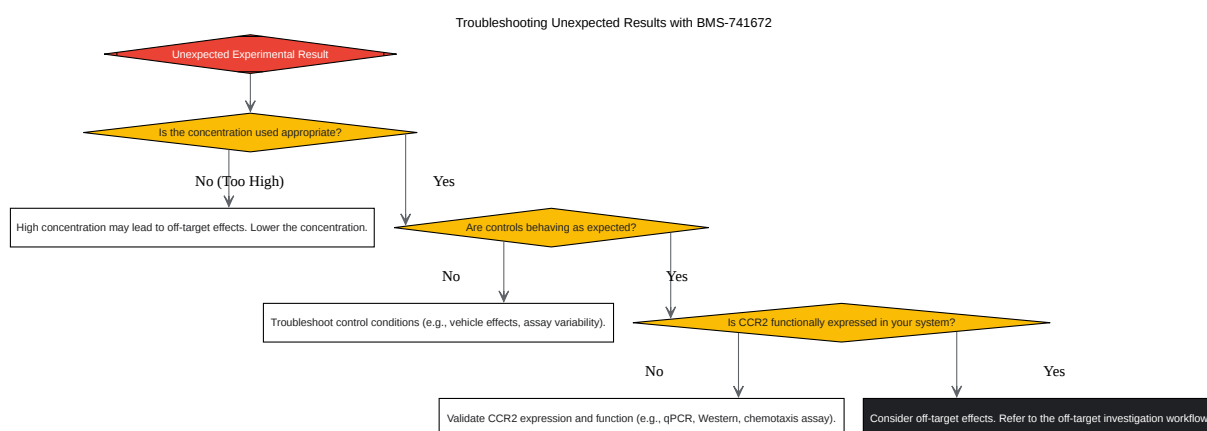
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Caption: Simplified CCR2 signaling pathway and the inhibitory action of **BMS-741672**.



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Caption: Experimental workflow for determining if an observed phenotype is an on-target or off-target effect.



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